

# Lumigen APS-5 technical data sheet

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## Compound of Interest

Compound Name: Lumigen APS-5

Cat. No.: B15573861

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## An In-Depth Technical Guide to Lumigen APS-5

**Lumigen APS-5** is a chemiluminescent substrate designed for the sensitive detection of alkaline phosphatase (ALP) in various research applications, particularly in enzyme-linked immunosorbent assays (ELISA). Its proprietary acridan-based chemistry results in a temperature-insensitive light output with a rapid peak intensity, making it a robust tool for quantifying ALP activity. This guide provides a comprehensive overview of the technical specifications, experimental protocols, and underlying mechanisms of **Lumigen APS-5**.

## Core Technical Data

The fundamental properties of **Lumigen APS-5** are summarized below, providing researchers with essential information for its handling, storage, and use in experimental setups.

Property	Value	Reference
Product Name	Lumigen APS-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Catalog Number	HY-112832	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	193884-53-6	<a href="#">[2]</a>
Molecular Formula	C <sub>21</sub> H <sub>15</sub> ClNNa <sub>2</sub> O <sub>4</sub> PS	<a href="#">[2]</a>
Molecular Weight	489.82 g/mol	<a href="#">[2]</a>
Purity	98.0%	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	Solid	
Application	ELISA AP Substrate	<a href="#">[3]</a> <a href="#">[5]</a>
Target Enzyme	Alkaline Phosphatase (ALP)	<a href="#">[1]</a> <a href="#">[2]</a>

## Performance Characteristics

**Lumigen APS-5** offers several advantages for sensitive and high-throughput assays. Its unique chemical composition leads to rapid light emission that is sustained, allowing for flexibility in measurement timing.

Feature	Description	Reference
Sensitivity	Low picogram to femtogram detection	<a href="#">[3]</a>
Peak Intensity	Reaches sustained maximum within seconds	<a href="#">[3]</a>
Light Emission	Maximal at 450 nm	<a href="#">[3]</a>
Temperature Insensitivity	Analytical results are insensitive to temperatures from 22°C to 35°C	<a href="#">[3]</a>
Sustained Luminescence	Light intensity can be read at any time to produce linear calibration curves	<a href="#">[3]</a>

## Storage and Solubility

Proper storage and handling are critical to maintaining the integrity and performance of **Lumigen APS-5**.

Condition	Details	Reference
Storage Temperature	-20°C, sealed storage, away from moisture	[2]
In-Solvent Stability	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture)	[2]
Solubility in H <sub>2</sub> O	5.83 mg/mL (11.90 mM) with ultrasonic warming and heating to 60°C	[2]

## Experimental Protocols

The following is a detailed methodology for the measurement of alkaline phosphatase activity using **Lumigen APS-5**. This protocol serves as a guideline and should be adapted based on specific experimental needs.[2]

Objective: To assess the activity of alkaline phosphatase (ALP) using **Lumigen APS-5**.

Materials:

- Testing samples (e.g., 10 mg)
- **Lumigen APS-5** (100 µL)
- Distilled water (for control)
- Vortex mixer
- Water bath (set to 75°C)
- 96-well plates

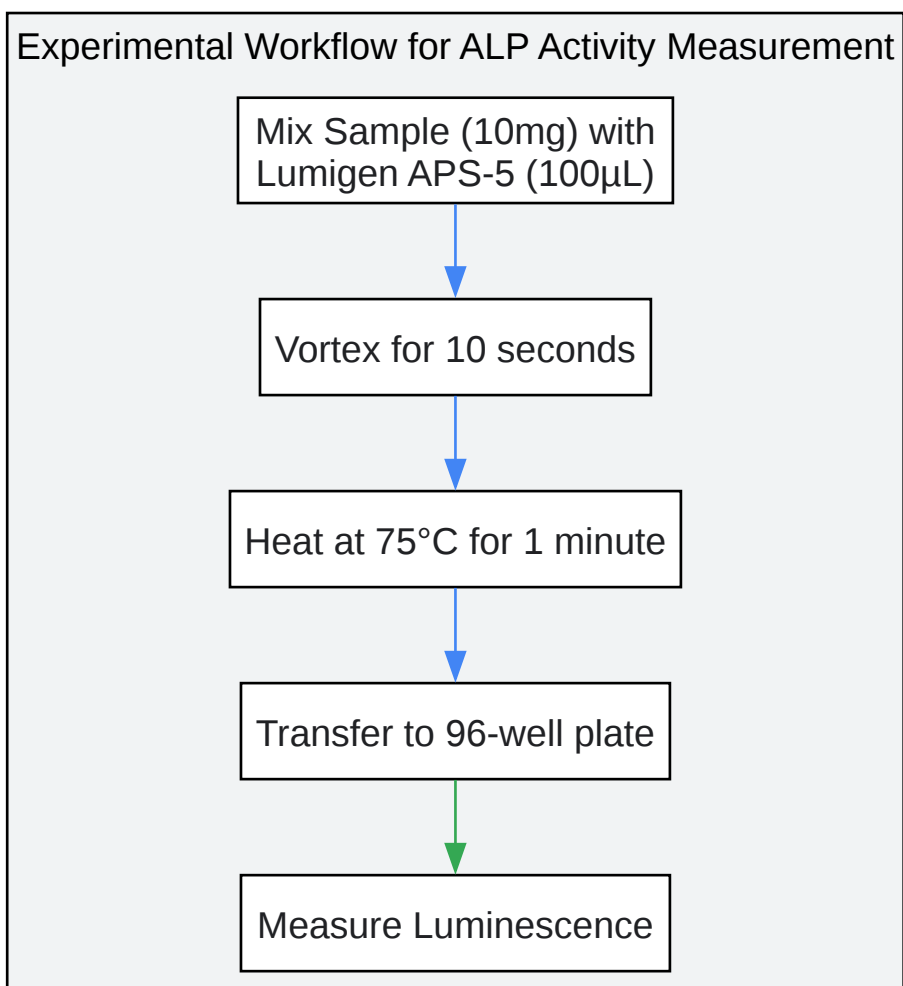
- Luminometer

#### Procedure:

- Sample Preparation: Mix the testing samples (10 mg) with 100  $\mu$ L of **Lumigen APS-5**. For the control, use 10  $\mu$ L of distilled water instead of the testing sample.
- Vortexing: Vortex the mixed samples for 10 seconds at the highest setting.
- Heat Inactivation: Heat the mixed samples at 75°C for 1 minute in a water bath to inactivate non-bacterial ALP.
- Measurement: After the heat treatment, place the samples in a 96-well plate and measure the luminescence immediately using a luminometer.

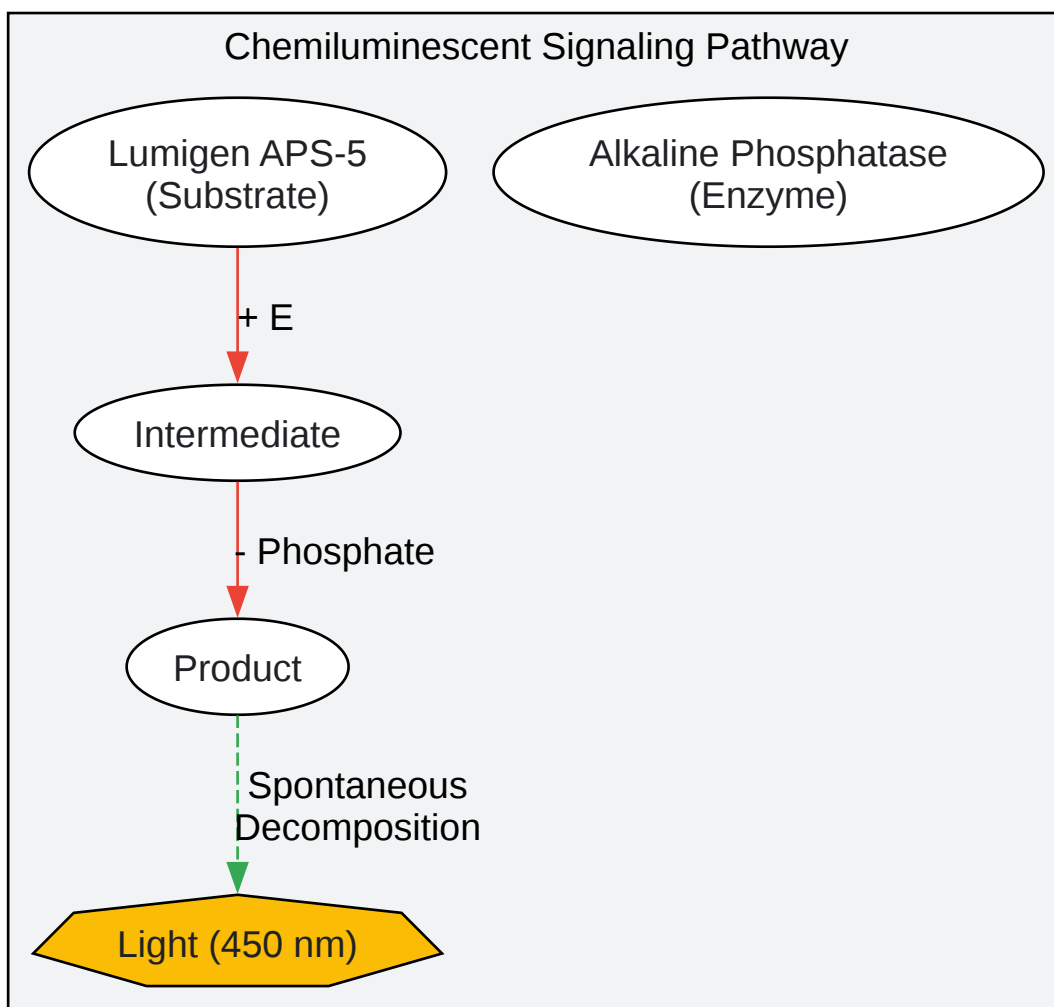
## Visualized Workflows and Pathways

To further elucidate the experimental process and the underlying biochemical reaction, the following diagrams are provided.



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Caption: Workflow for measuring alkaline phosphatase activity.



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Caption: Enzymatic reaction of **Lumigen APS-5** with ALP.

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## References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [file.medchemexpress.com](https://www.file.medchemexpress.com) [[file.medchemexpress.com](https://www.file.medchemexpress.com)]

- 3. Lumigen APS-5 – Bioquote [bioquote.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. ±±¾©À´,£ÈÜË¼¿Æ¼¼ÓÐ¼«Ë¾ [bj-life-science.com]
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